

challenges in handling and storing 2-Fluorobenzoyl chloride

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Compound of Interest

Compound Name: 2-Fluorobenzoyl chloride

Cat. No.: B118832

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Technical Support Center: 2-Fluorobenzoyl Chloride

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Fluorobenzoyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Fluorobenzoyl chloride**?

A1: **2-Fluorobenzoyl chloride** is a combustible liquid that causes severe skin burns and eye damage.^{[1][2]} It is corrosive and a lachrymator, meaning it can cause tearing.^{[1][2]} Upon heating to decomposition, it emits toxic fumes of hydrogen chloride and hydrogen fluoride.^{[1][3]} It is also sensitive to moisture and reacts with water.^{[1][4][5]}

Q2: What happens when **2-Fluorobenzoyl chloride** is exposed to water or moisture?

A2: It decomposes in water, generating heat and forming hydrochloric acid (HCl).^{[1][4][5]} This reactivity with moisture is a critical consideration for both storage and handling, as accidental contact can lead to a hazardous reaction.^[6]

Q3: What materials are incompatible with **2-Fluorobenzoyl chloride**?

A3: It is incompatible with water, alcohol, strong bases (including amines), and oxidizing agents.[1][4][5][7] It may also react vigorously or explosively with diisopropyl ether or other ethers, especially in the presence of trace amounts of metal salts.[1][4][5]

Q4: What are the recommended storage conditions for **2-Fluorobenzoyl chloride**?

A4: Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][2] It should be stored under an inert atmosphere and protected from moisture.[8] Some sources recommend refrigerated temperatures.[3][9] Keep it away from incompatible materials, heat, sparks, and open flames.[2][7][8]

Q5: What personal protective equipment (PPE) is required when handling this chemical?

A5: Appropriate PPE includes chemical-resistant gloves, tightly fitting safety goggles or a face shield, and fire/flame-resistant and impervious clothing.[1][7] In case of insufficient ventilation or exceeded exposure limits, a full-face respirator is necessary.[1][7] Ensure that an eyewash station and safety shower are close to the workstation.[7][10]

Troubleshooting Guides

Problem: I observe fumes or a pungent odor upon opening a container of **2-Fluorobenzoyl chloride**.

- Possible Cause: The chemical is reacting with moisture in the air, releasing hydrogen chloride gas.[4][5][7] The container may not have been sealed properly, or it was opened in a humid environment.
- Solution:
 - Ensure you are working in a well-ventilated area, preferably within a chemical fume hood.[1][11]
 - If you are not already, immediately put on appropriate respiratory protection.[1]
 - Handle the chemical under an inert atmosphere (e.g., nitrogen or argon) to minimize contact with moisture.[8]

- After dispensing, ensure the container is tightly sealed. Consider using a sealant like Parafilm® for extra protection.
- Store the container in a desiccator or a dry box to prevent future exposure to moisture.

Problem: The material has changed color from colorless to yellow.

- Possible Cause: This may indicate decomposition or the presence of impurities. Exposure to air, moisture, or light over time can degrade the chemical.
- Solution:
 - While a slight color change may not affect all applications, it is a sign of potential degradation. It is recommended to verify the purity of the material using analytical methods (e.g., GC, NMR) before use in sensitive experiments.
 - To prevent this, always store **2-Fluorobenzoyl chloride** in a cool, dark, and dry place under an inert atmosphere.[\[8\]](#)

Problem: A spill of **2-Fluorobenzoyl chloride** has occurred.

- Immediate Actions:
 - Evacuate personnel from the immediate spill area.[\[1\]](#)
 - Remove all sources of ignition.[\[1\]](#)[\[7\]](#)
 - Ensure adequate ventilation.[\[1\]](#)
- Spill Cleanup Protocol:
 - Wear the appropriate PPE, including respiratory protection, chemical-resistant gloves, and protective clothing.[\[1\]](#)[\[7\]](#)
 - For small spills, use an inert absorbent material like sand, silica gel, or acid binder to soak up the liquid.[\[7\]](#)[\[9\]](#) Do not use combustible materials like sawdust.

- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[1]
- Wash the spill area with a soap and water solution.[9]
- Dispose of the waste in accordance with local, state, and federal regulations.

Data and Properties

Physical and Chemical Properties

Property	Value
Appearance	Clear, colorless to faintly colored liquid[1][5]
Molecular Formula	C ₇ H ₄ ClFO[3]
Molecular Weight	158.56 g/mol [3][12]
Boiling Point	90-92 °C at 15 mmHg[1][12]
Melting Point	4 °C[5][12]
Flash Point	180 °F / 82 °C[3]
Density	1.328 g/mL at 25 °C[1][12]
Water Solubility	Decomposes[3][5]

Safety and Hazard Information

Hazard Classification	Description
Skin Corrosion	Category 1B: Causes severe skin burns[1]
Eye Damage	Category 1: Causes serious eye damage[1]
Combustibility	Combustible Liquid[1][7]
Reactivity	Moisture-sensitive; reacts with water, alcohols, bases, and oxidizing agents[1][4][5]

Experimental Protocols

Protocol 1: Safe Handling and Dispensing

- Preparation:
 - Work within a certified chemical fume hood.[\[11\]](#)
 - Ensure an eyewash station and safety shower are accessible.[\[10\]](#)
 - Don all required PPE: chemical-resistant gloves, safety goggles, face shield, and a lab coat.[\[1\]](#)[\[7\]](#)
 - Have spill cleanup materials readily available.
- Procedure:
 - If possible, work under an inert atmosphere (e.g., using a Schlenk line or in a glovebox) to minimize moisture contact.
 - Allow the container to reach room temperature before opening if it was refrigerated.
 - Slowly open the container to carefully release any potential pressure.
 - Use clean, dry glassware for dispensing.
 - Transfer the required amount of the chemical carefully, avoiding splashes.
 - Once finished, securely close the container, wiping any residue from the threads.
 - Clean any contaminated surfaces immediately.
- Waste Disposal:
 - Dispose of any contaminated materials (e.g., pipette tips, absorbent pads) in a designated hazardous waste container.

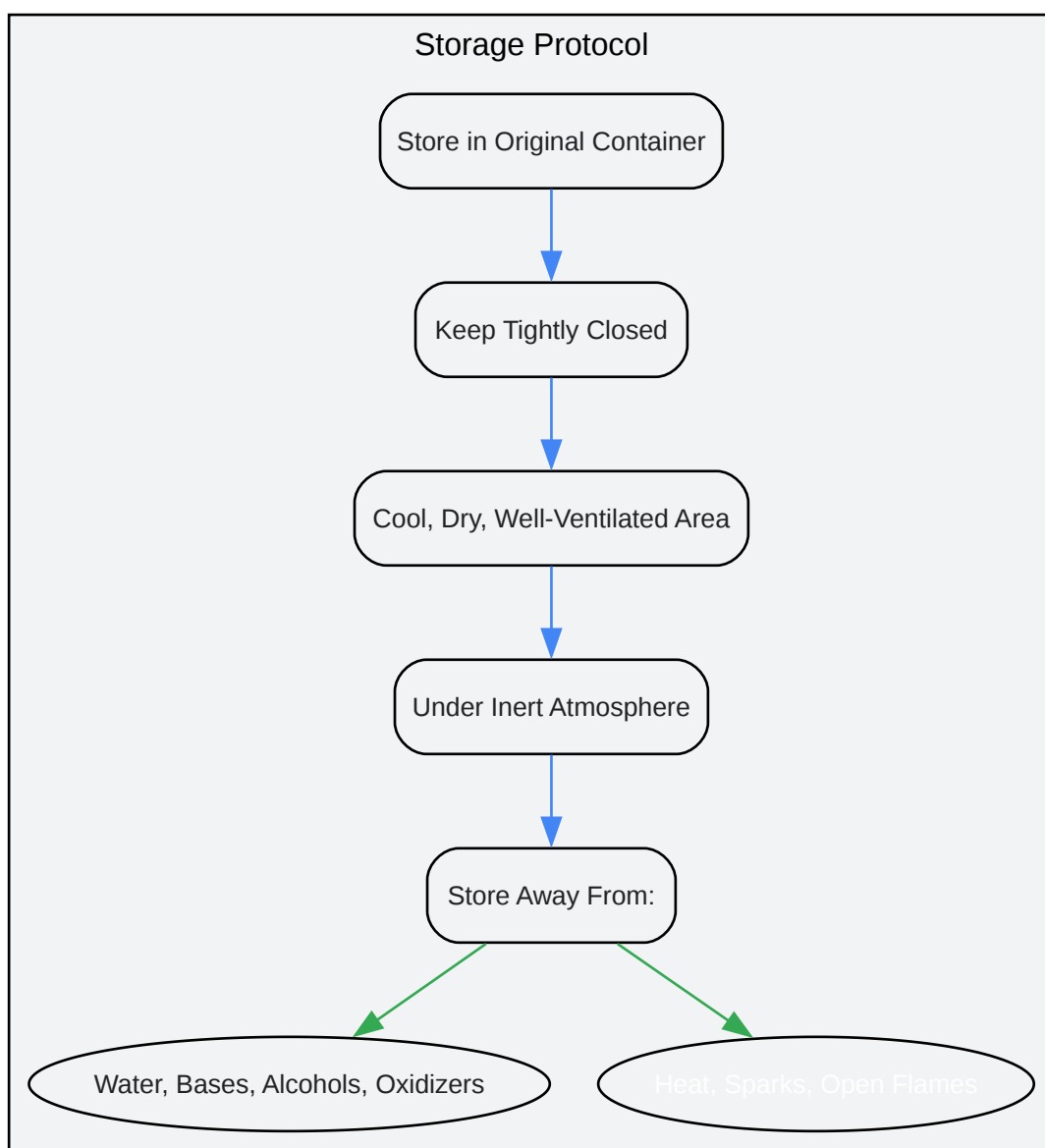
Protocol 2: Emergency First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical

attention.[\[1\]](#)[\[2\]](#)

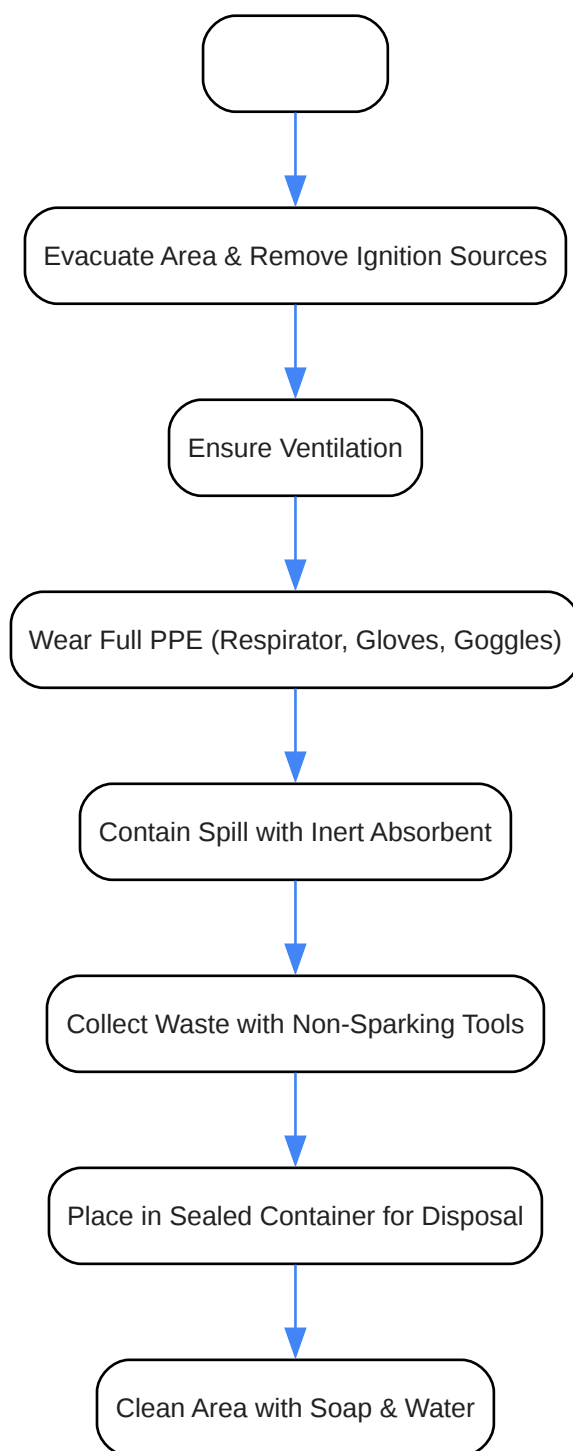
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[1\]](#)[\[3\]](#)

Visual Guides



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Caption: Recommended storage protocol for **2-Fluorobenzoyl chloride**.



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Caption: Workflow for handling a spill of **2-Fluorobenzoyl chloride**.

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